

Commercial Availability and Application of Ethylene Terephthalate Cyclic Dimer-d8: A Technical Overview

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Compound of Interest

Compound Name: *Ethylene Terephthalate Cyclic Dimer-d8*

Cat. No.: *B1458485*

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This technical guide details the commercial availability of **Ethylene Terephthalate Cyclic Dimer-d8**, a crucial internal standard for the quantitative analysis of its non-deuterated counterpart in various research and quality control settings. This document provides a summary of its properties, suppliers, and a generalized experimental protocol for its application in analytical methodologies.

Introduction

Ethylene Terephthalate Cyclic Dimer is a known impurity and a non-intentionally added substance (NIAS) that can migrate from polyethylene terephthalate (PET) food contact materials into consumables. Accurate quantification of this migrant is essential for regulatory compliance and consumer safety. **Ethylene Terephthalate Cyclic Dimer-d8** serves as an ideal internal standard for mass spectrometry-based analytical methods due to its chemical similarity to the analyte, allowing for correction of matrix effects and variations in sample preparation and instrument response.

Commercial Availability and Specifications

Ethylene Terephthalate Cyclic Dimer-d8 is available from specialized chemical suppliers. The primary identified supplier is LGC Standards, through their Toronto Research Chemicals (TRC) brand.

Table 1: Supplier and Product Information

Supplier	Product Name	Product Code	Unlabeled CAS Number
LGC Standards (TRC)	Ethylene Terephthalate Cyclic Dimer-d8	TRC-E918172	24388-68-9[1]

Table 2: Technical and Physical Data

Parameter	Value	Source
Chemical Formula	C ₂₀ H ₈ D ₈ O ₈	Inferred
Molecular Weight	~392.4 g/mol	Inferred
Purity (unlabeled)	>95% (HPLC)	[1]
Product Format	Neat Solid	[1]
Available Pack Sizes	0.5 mg, 2.5 mg, 5 mg	[2]
Storage Temperature	-20°C	[1]
Isotopic Purity	Not publicly available. Provided on Certificate of Analysis upon purchase.	

Note: The CAS number for the deuterated compound and its exact isotopic enrichment are not publicly available and are typically provided on the lot-specific Certificate of Analysis (CoA) from the supplier.[2]

Experimental Protocol: Quantification of Ethylene Terephthalate Cyclic Dimer in a Sample Matrix

The following is a generalized protocol for the quantification of Ethylene Terephthalate Cyclic Dimer in a food simulant or sample extract using a deuterated internal standard with LC-MS/MS. This protocol is based on established methods for the analysis of PET oligomers.[3][4]

3.1. Materials and Reagents

- Ethylene Terephthalate Cyclic Dimer (analytical standard)
- **Ethylene Terephthalate Cyclic Dimer-d8** (internal standard)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic Acid (or other suitable modifier)
- Sample Vials

3.2. Preparation of Standards and Internal Standard Solution

- Prepare a stock solution of Ethylene Terephthalate Cyclic Dimer in a suitable solvent (e.g., Acetonitrile).
- Prepare a stock solution of **Ethylene Terephthalate Cyclic Dimer-d8** in the same solvent.
- From the stock solutions, prepare a series of calibration standards containing a fixed concentration of the internal standard (**Ethylene Terephthalate Cyclic Dimer-d8**) and varying concentrations of the analyte (Ethylene Terephthalate Cyclic Dimer).

3.3. Sample Preparation

- Extract the sample matrix using an appropriate solvent and method (e.g., solid-phase extraction, liquid-liquid extraction).
- Evaporate the solvent and reconstitute the residue in a known volume of the mobile phase.

- Spike the extracted sample with a known amount of the **Ethylene Terephthalate Cyclic Dimer-d8** internal standard solution.

3.4. LC-MS/MS Analysis

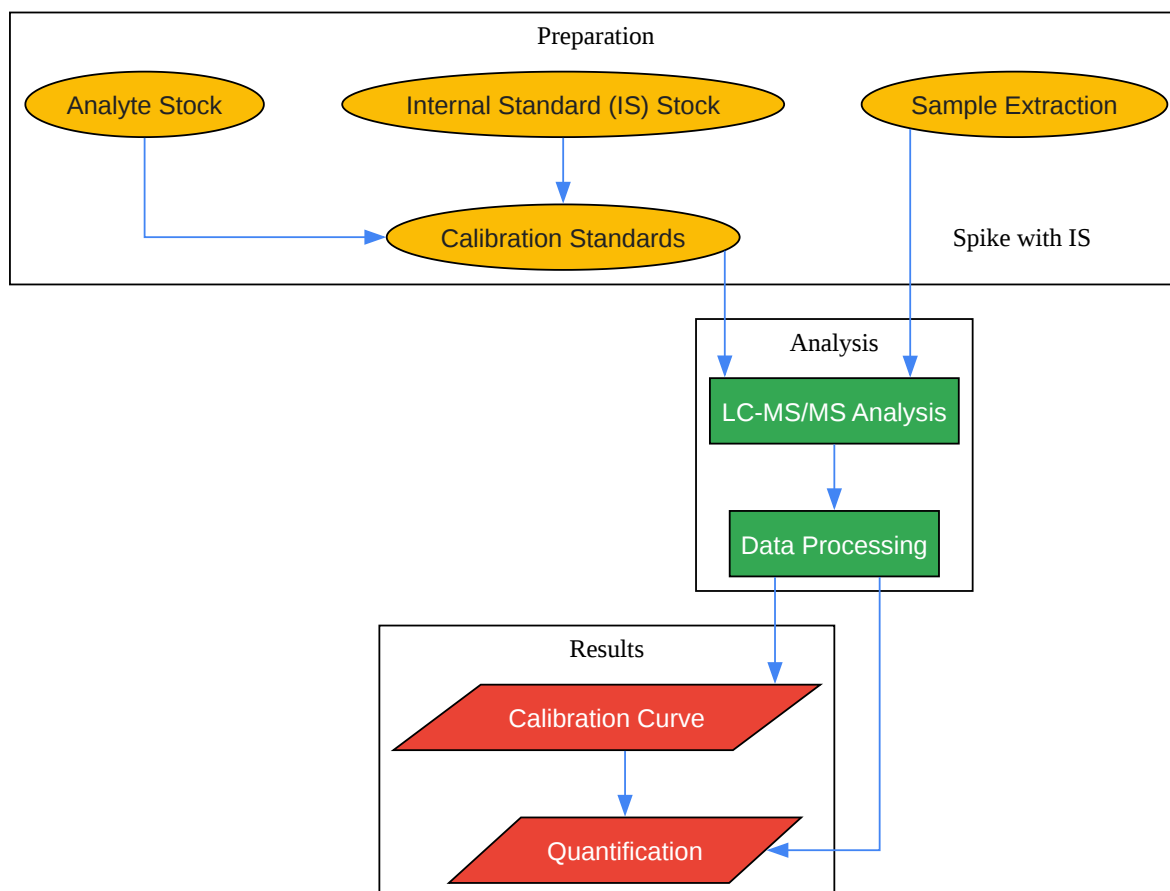
- Liquid Chromatography (LC):
 - Column: C18 reverse-phase column (e.g., Waters BEH C18)[4]
 - Mobile Phase: Gradient elution with Acetonitrile and Water (with a suitable modifier like formic acid).
 - Injection Volume: 5-10 μL
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), positive or negative mode.
 - Analysis Mode: Multiple Reaction Monitoring (MRM) to monitor specific precursor-to-product ion transitions for both the analyte and the internal standard.

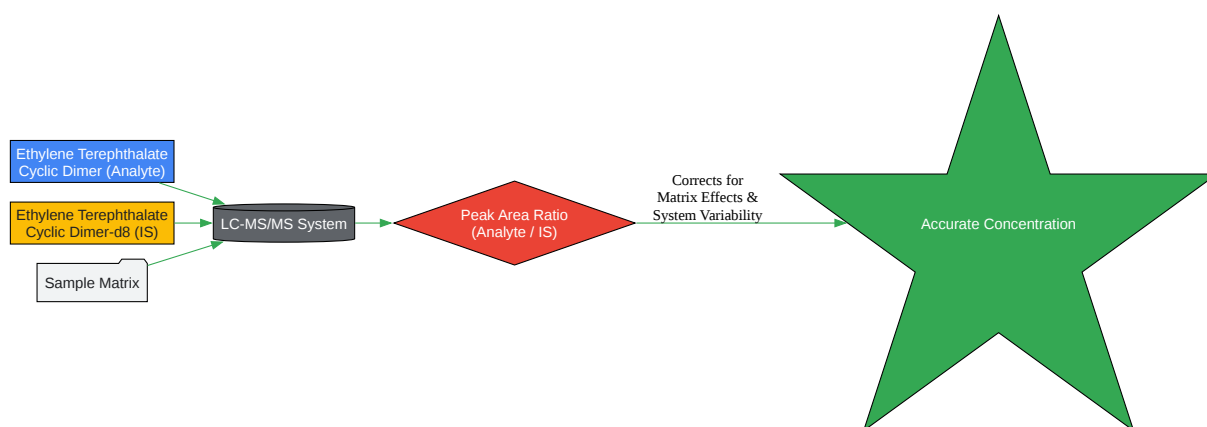
3.5. Data Analysis

- Construct a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration for the calibration standards.
- Calculate the same peak area ratio for the samples.
- Determine the concentration of Ethylene Terephthalate Cyclic Dimer in the samples by interpolating from the calibration curve.

Visualizations

The following diagrams illustrate the logical workflow for the quantification of Ethylene Terephthalate Cyclic Dimer using its deuterated internal standard.





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